

N-Methyl-N-phenylbenzamide chemical structure and IUPAC name

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Compound of Interest

Compound Name: *N-Methyl-N-phenylbenzamide*

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An In-depth Technical Guide to N-Methyl-N-phenylbenzamide

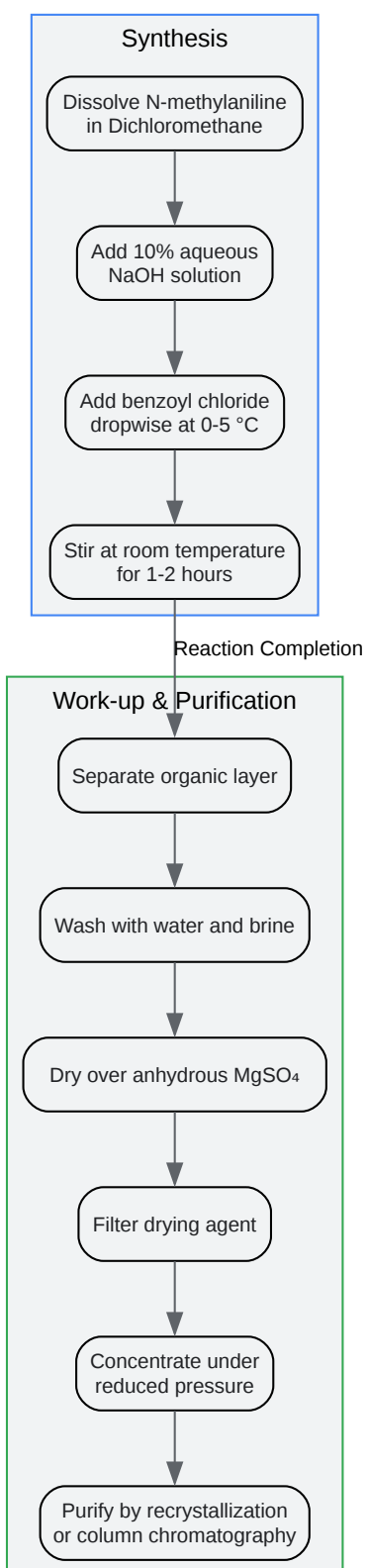
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **N-Methyl-N-phenylbenzamide**. The information is curated for professionals in research and development, offering detailed data and protocols to support laboratory work and drug discovery initiatives.

Chemical Identity and Structure

N-Methyl-N-phenylbenzamide is a tertiary amide with the chemical formula $C_{14}H_{13}NO$. Its IUPAC name is **N-methyl-N-phenylbenzamide**.^{[1][2]} The structure consists of a benzoyl group attached to a nitrogen atom, which is also bonded to a methyl group and a phenyl group.

The chemical structure can be represented by the following diagram:



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References

- 1. chemistnotes.com [chemistnotes.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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